

4-Ethynylpyridine Hydrochloride: A-Technical-Guide-for-Advanced-Synthesis

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Compound of Interest

Compound Name: 4-Ethynylpyridine hydrochloride

CAS No.: 352530-29-1

Cat. No.: B1339994

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Abstract

This document provides a comprehensive technical guide on 4-Ethynylpyridine hydrochloride (CAS-352530-29-1), a critical building block in modern pharmaceutical and materials science research. It delves into the molecule's structural attributes, spectroscopic profile, synthesis methodologies, and key applications, with a focus on providing actionable insights for researchers, scientists, and drug development professionals. The guide emphasizes the causality behind experimental choices, presents validated protocols, and is grounded in authoritative scientific literature.

Introduction: The Strategic Importance of 4-Ethynylpyridine Hydrochloride

In the landscape of pharmaceutical synthesis, pyridine derivatives are indispensable scaffolds due to their prevalence in blockbuster drugs and their capacity for diverse biological interactions.^[1] **4-Ethynylpyridine hydrochloride** emerges as a particularly valuable intermediate, offering a unique combination of a pyridine core and a highly reactive terminal alkyne.^[1] This bifunctionality makes it a cornerstone for constructing complex molecular

architectures. The pyridine nitrogen can act as a hydrogen bond acceptor or coordinate with metal ions, while the ethynyl group serves as a versatile handle for carbon-carbon bond formation, most notably through Sonogashira coupling and click chemistry reactions.[1]

The hydrochloride salt form enhances the compound's stability and solubility in polar solvents, distinguishing it from its free base counterpart and facilitating its use in a wider range of reaction conditions.[2] Its application spans the synthesis of anticancer agents, central nervous system (CNS) agents, antivirals, and advanced materials.[1] This guide aims to provide the depth of knowledge required for its effective and strategic utilization in research and development.

Molecular Structure and Physicochemical Properties

4-Ethynylpyridine hydrochloride is a crystalline solid, typically appearing as a yellow to brown powder.[2][3] The presence of the hydrochloride salt significantly influences its physical properties.

Structural Confirmation

The definitive structure of **4-Ethynylpyridine hydrochloride** is best understood through a combination of spectroscopic methods and, when available, X-ray crystallography. The key structural features include the pyridine ring, the linear ethynyl (acetylenic) group at the 4-position, and the protonated pyridinium nitrogen with a chloride counter-ion.

Table 1: Physicochemical and Identification Data

Property	Value	Source(s)
CAS Number	352530-29-1	
Molecular Formula	C ₇ H ₅ N · HCl	
Molecular Weight	139.58 g/mol	[4]
Appearance	Yellow to brown crystalline powder	[2][3][5]
Melting Point	150 °C (decomposition)	[3]
SMILES String	C#Cc1ccncc1.Cl	[6]
InChI Key	KFBZWZGIZHLUBX-UHFFFAOYSA-N	[6]
Purity (Typical)	≥95-97%	[1][3][4]

Spectroscopic Profile

Accurate characterization is paramount for ensuring the identity and purity of the starting material, which is critical for reproducibility in drug discovery.[1]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are primary tools for structural verification. While specific shifts can vary slightly based on the solvent and instrument, typical data are available from chemical suppliers and databases.[5][6] The proton spectrum of the free base, 4-ethynylpyridine, is often referenced for comparison.[7]
- Infrared (IR) Spectroscopy: IR spectroscopy is crucial for identifying the key functional groups. The characteristic peaks are the C≡C stretch of the alkyne and the C-H stretch of the terminal alkyne proton.[5][8]
- Mass Spectrometry (MS): MS provides information on the molecular weight and fragmentation pattern, confirming the molecular formula.

While specific, peer-reviewed spectral data for the hydrochloride salt is sparse in the provided search results, chemical suppliers like Thermo Scientific confirm that the NMR and IR spectra

are consistent with the expected structure.[5] ChemicalBook provides access to reference spectra for both the hydrochloride salt and the free base.[6][7][8]

Synthesis of 4-Ethynylpyridine: A Comparative Protocol Analysis

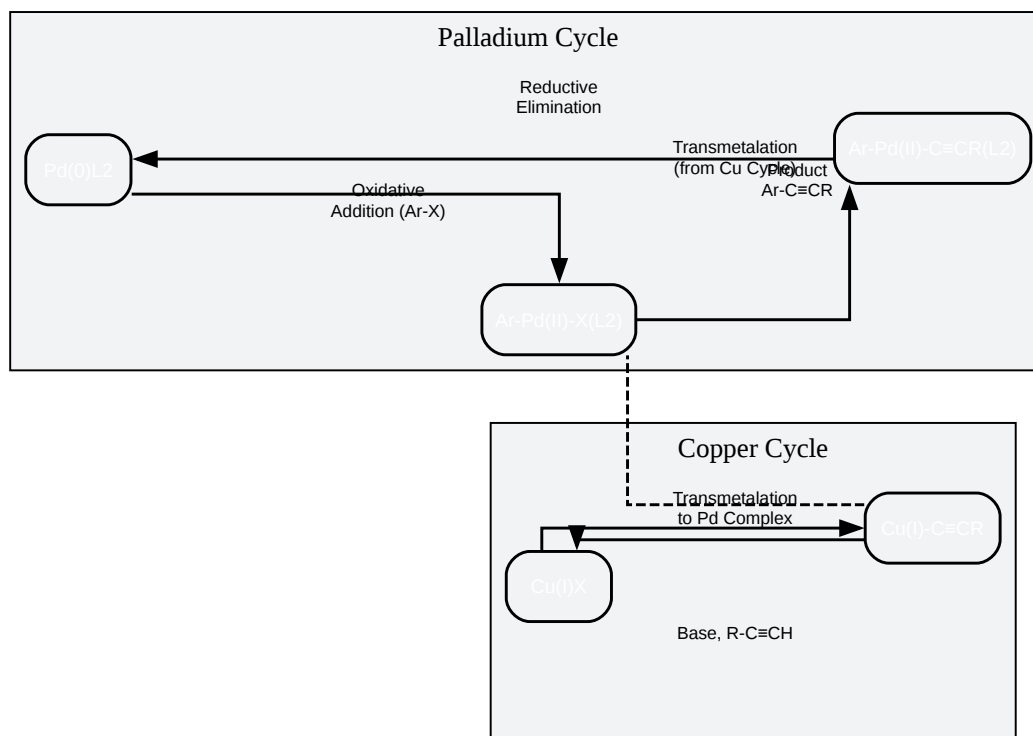
The synthesis of the 4-ethynylpyridine core is most commonly achieved via palladium-catalyzed cross-coupling reactions, particularly the Sonogashira reaction.[2][9] The choice of starting material and specific conditions is a critical decision based on cost, availability, and desired scale. The hydrochloride salt is then typically formed by treating the purified free base with a solution of hydrogen chloride.[2]

The Sonogashira Coupling: The Workhorse Reaction

The Sonogashira reaction is a robust method for forming C(sp²)-C(sp) bonds, coupling a vinyl or aryl halide with a terminal alkyne.[9][10] The reaction is catalyzed by a palladium complex and a copper(I) co-catalyst.[9]

DOT Diagram: The Catalytic Cycles of the Sonogashira Reaction

Fig. 1: Simplified Sonogashira Catalytic Cycles



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Caption: Simplified Sonogashira Catalytic Cycles.

Causality in Protocol Design:

- Catalyst System: A combination of a palladium source (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$) and a copper(I) salt (e.g., CuI) is standard.[11] The palladium catalyst facilitates the oxidative addition and reductive elimination steps, while copper(I) activates the alkyne by forming a copper acetylide intermediate, which then undergoes transmetalation to the palladium center.[9]

- **Base:** An amine base, such as triethylamine or diisopropylamine, is required. Its role is twofold: it neutralizes the HX acid produced during the reaction and facilitates the deprotonation of the terminal alkyne to form the reactive acetylide species.[\[10\]](#)
- **Solvent:** Solvents like THF, DMF, or toluene are commonly used, chosen for their ability to dissolve the reactants and catalysts.[\[12\]](#)[\[13\]](#)
- **Alkyne Source:** Trimethylsilylacetylene (TMSA) is a favored reagent over acetylene gas. It is a liquid, making it easier and safer to handle. The trimethylsilyl (TMS) group acts as a protecting group and is readily removed under mild basic or acidic conditions (e.g., K_2CO_3 in methanol or TBAF).[\[12\]](#)

Field-Proven Synthetic Protocol: Sonogashira Coupling of 4-Iodopyridine

This protocol is adapted from established methodologies for the synthesis of substituted pyridines.[\[12\]](#)

Step 1: Reaction Setup (Inert Atmosphere)

- To a dry Schlenk flask, add 4-iodopyridine (1.0 equiv.), a palladium catalyst such as $PdCl_2(PPh_3)_2$ (0.02-0.05 equiv.), and copper(I) iodide (0.04-0.10 equiv.).
- Evacuate and backfill the flask with an inert gas (e.g., Nitrogen or Argon) three times. This is critical as the Pd(0) species in the catalytic cycle is oxygen-sensitive.
- Add an anhydrous amine solvent, such as triethylamine or a mixture of THF and triethylamine.

Step 2: Reagent Addition 4. Add trimethylsilylacetylene (1.2-1.5 equiv.) dropwise to the stirred solution at room temperature. An exothermic reaction may be observed.

Step 3: Reaction Monitoring 5. Stir the reaction at room temperature or with gentle heating (e.g., 40-50 °C) for 4-12 hours. 6. Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting 4-iodopyridine is consumed.

Step 4: Workup and Purification of TMS-protected Intermediate 7. Once complete, concentrate the reaction mixture under reduced pressure. 8. Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with saturated aqueous NH_4Cl solution, followed by brine.[12] This removes the amine base and inorganic salts. 9. Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 , filter, and concentrate in vacuo.

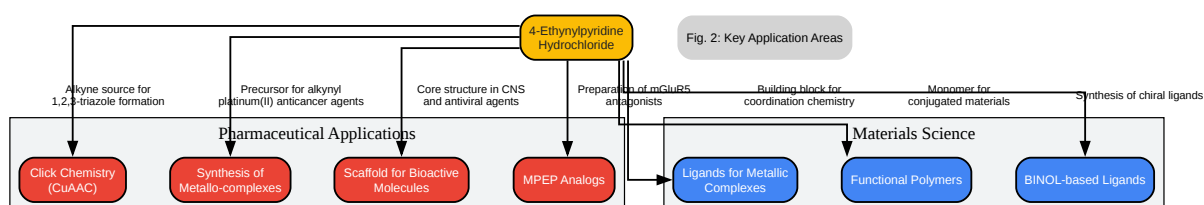
Step 5: Deprotection 10. Dissolve the crude TMS-protected product in methanol or THF. 11. Add potassium carbonate (K_2CO_3 , ~2.0 equiv.) or a drop of TBAF solution and stir at room temperature for 1-2 hours.[12] The choice of a mild base like K_2CO_3 is to prevent side reactions with the pyridine ring. 12. Monitor the deprotection by TLC until the starting material is consumed.

Step 6: Final Purification and Salt Formation 13. Remove the solvent and purify the crude 4-ethynylpyridine by column chromatography on silica gel. 14. To form the hydrochloride salt, dissolve the purified free base in a minimal amount of a suitable solvent (e.g., diethyl ether or ethanol) and add a solution of HCl in ether or gaseous HCl until precipitation is complete. 15. Collect the resulting solid by filtration, wash with cold solvent, and dry under vacuum.

Applications in Drug Discovery and Materials Science

4-Ethynylpyridine hydrochloride is not merely an intermediate; it is an enabling reagent for accessing novel chemical matter with significant therapeutic and material potential.[1]

DOT Diagram: Applications of 4-Ethynylpyridine Hydrochloride



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Caption: Key Application Areas.

Medicinal Chemistry Applications

- **Click Chemistry:** The terminal alkyne is a perfect handle for Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry." This allows for the efficient and irreversible linking of the pyridine scaffold to other molecules containing an azide group, such as biomolecules or other drug fragments.
- **Metabolic Glutamate Receptor (mGluR5) Antagonists:** It is used in the preparation of analogs of MPEP (2-methyl-6-(phenylethynyl)pyridine), which are important tools for studying the mGluR5 receptor, a target for various CNS disorders.
- **Anticancer Agents:** The molecule serves as a ligand in the synthesis of various metallic complexes, including alkynyl platinum(II) compounds, which are being investigated for their anticancer properties.[1][14]
- **Diverse Scaffolds:** It is a precursor for a wide array of complex molecules, including substituted tetrahydropyrones and Tröger's base derived ligands.[14]

Materials Science Applications

- **Ligand Synthesis:** **4-Ethynylpyridine hydrochloride** is used to create ligands for metallic complexes, such as BINOL-based bis(4-pyridyl) ligands and ligands for diruthenium compounds.[14] These complexes have applications in catalysis and electronic materials.
- **Functional Polymers:** The rigid, linear structure of the ethynylpyridine unit makes it an attractive monomer for the synthesis of conjugated polymers and materials with specific electronic or optical properties.

Safety, Handling, and Storage

Proper handling of **4-Ethynylpyridine hydrochloride** is essential for laboratory safety.

Table 2: Hazard and Safety Information

Category	Information	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[3]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3][15]
Precautionary Codes	P261, P264, P280, P302+P352, P305+P351+P338	[3][15]
Personal Protective Equipment (PPE)	Safety glasses (eyeshields), gloves, N95 dust mask.	[16]
Storage Conditions	Store refrigerated (0-10°C) under an inert atmosphere. It is light, air, and heat sensitive.	[3][17]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.	[16]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[16][17]

Self-Validating Safety Protocol:

- **Engineering Controls:** Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust.[16][17] Ensure eyewash stations and safety showers are readily accessible.[17]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles.[16][17] For weighing and transferring solids, an N95 dust mask is recommended.

- Handling: Avoid contact with skin, eyes, and clothing.[16][17] Do not breathe dust.[16] Wash hands thoroughly after handling.[3][17]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place, away from incompatible materials.[3][16][17] The product should be stored under an inert gas like nitrogen or argon to prevent degradation.[3][17]

Conclusion

4-Ethynylpyridine hydrochloride is a potent and versatile chemical tool for advanced synthesis. Its value lies in the strategic combination of a biologically relevant pyridine core with a synthetically malleable alkyne functionality. Understanding its molecular structure, mastering its synthesis via robust methods like the Sonogashira coupling, and appreciating its broad applicability are key to leveraging its full potential in the development of next-generation pharmaceuticals and functional materials. Adherence to rigorous safety and handling protocols is paramount to ensure its safe and effective use in the laboratory.

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